

Precision in Amoxicillin Quantification: A Comparative Analysis of Methods Utilizing a Deuterated Standard

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Compound of Interest

Compound Name: Amoxicillin D4

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The accurate and precise quantification of amoxicillin is paramount for researchers, scientists, and drug development professionals in ensuring the safety and efficacy of pharmaceutical products. The use of a deuterated internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a widely accepted method for achieving high accuracy and precision. This guide provides a comparative analysis of this method against other analytical techniques, supported by experimental data.

Comparative Analysis of Analytical Methods

The quantification of amoxicillin can be performed using various analytical techniques, each with its own merits in terms of accuracy and precision. The use of a stable isotope-labeled internal standard, such as a deuterated amoxicillin, in LC-MS/MS is often considered the gold standard due to its ability to compensate for matrix effects and variations in sample processing.

Analytical Method	Internal Standard	Accuracy (% Recovery)	Precision (%RSD)	Linearity Range	Key Findings
LC-MS/MS	Deuterated Amoxicillin	Not less than 94.1% [1]	Intra-day & Inter-day: Not explicitly stated, but method validated according to FDA and EMA guidelines [1]	10 ng/mL - 10 µg/mL [1]	High-throughput, robust, and reliable for bioanalysis in complex matrices like plasma and milk. [1]
LC-MS/MS	Gemifloxacin	Intra-run Accuracy (%RE): -1.81% at LOQ [2]	Intra-run: 3.53% at LOQ; Inter-run: 5.63% at LOQ	100 - 15000 ng/mL	A validated method for bioequivalence studies in human plasma.
LC-MS/MS	4-hydroxytolbutamide	-1.26% to 10.9% (relative error)	≤7.08% (intra- and inter-day)	10 - 15,000 ng/mL	Robust and simple method for simultaneous quantification of amoxicillin and clavulanate in human plasma.
RP-HPLC-UV	None	99.11% - 99.89%	< 2%	2 - 33.5 µg/mL	A simple and sensitive method suitable for bulk drug and pharmaceutical

					al formulations.
RP-HPLC-UV	Cefadroxil	Not explicitly stated	Intra and inter-day precision less than 2.5%	0.15 - 600 µg/mL	Accurate, precise, and reproducible for quantification in human plasma.
UV Spectrophotometry	None	98.93 ± 0.95%	< 1.0% (intra-day and inter-day)	60.0 - 140.0 µg/mL	Good accuracy and precision for simultaneous determination of amoxicillin and cloxacillin in capsules.
Multivariate Calibration (PLS)	None	98-103%	< 8%	0.52 - 12.0 mg/L	A simple and fast method that can handle matrix effects in formulations containing clavulanic acid.

Experimental Protocols

Detailed methodologies are crucial for replicating and comparing analytical results. Below are the key experimental protocols for amoxicillin quantification using LC-MS/MS with a deuterated internal standard.

Sample Preparation (for Plasma and Milk)

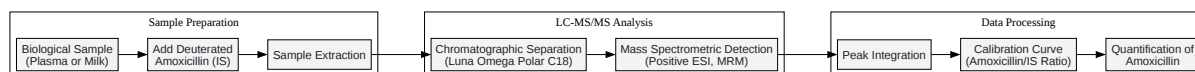
- A single sample extraction method is utilized for both plasma and milk matrices.
- Specific details of the extraction procedure were not provided in the source material.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with Deuterated Standard

- Chromatographic Separation:
 - Column: Luna® Omega Polar C18, 1.6µm, 100x2.1mm.
 - Mobile Phase: A gradient elution was performed with 0.1% formic acid in water (Eluent A) and 0.1% formic acid in acetonitrile (Eluent B).
 - Gradient: The gradient started with 5% B, linearly increased to 45% B from 0.5 to 2 minutes, held for 1 minute, and then returned to 5% B.
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 40°C.
 - Injection Volume: 5 µL.
 - Autosampler Temperature: 15°C.
 - Run Time: 5 minutes.
- Mass Spectrometry:
 - Ionization Mode: Positive electrospray ionization (ESI).
 - Transitions Monitored:
 - Amoxicillin: m/z 366.1 → 349.2
 - Deuterated Amoxicillin (Internal Standard): m/z 370.1 → 114.15

Workflow for Amoxicillin Quantification using a Deuterated Standard

The following diagram illustrates the typical workflow for the quantification of amoxicillin in biological matrices using LC-MS/MS with a deuterated internal standard.



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Caption: Experimental workflow for amoxicillin quantification.

This guide highlights that while various methods can be employed for amoxicillin quantification, the use of a deuterated internal standard with LC-MS/MS provides a robust and reliable approach, particularly for complex biological matrices, ensuring high accuracy and precision in research and development settings.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com